

An In-depth Technical Examination of ω -Pentadecalactone: Molecular Weight and Chemical Formula

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Compound of Interest

Compound Name: 13-Hydroxy-oxacyclohexadecan-2-one

Cat. No.: B8797406

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This technical guide provides a focused overview of the fundamental chemical properties of ω -Pentadecalactone, a macrocyclic lactone of significant interest to researchers, scientists, and professionals in drug development and fragrance chemistry.

Core Molecular Attributes

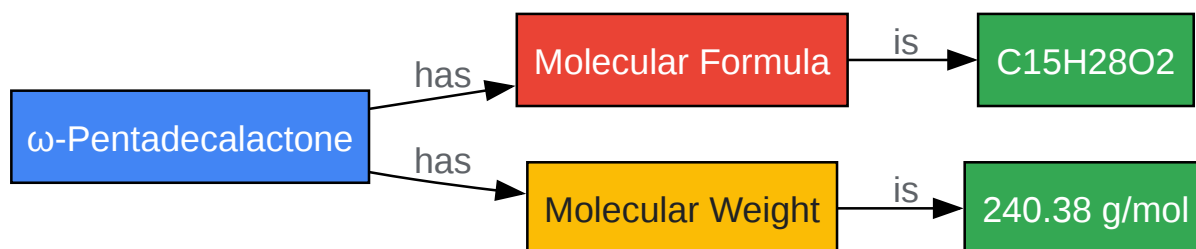
ω -Pentadecalactone, also known by synonyms such as Exaltolide, Pentadecanolide, and 15-Hydroxypentadecanoic acid lactone, is a 15-membered ring lactone.^[1] Its molecular structure and composition are foundational to its chemical behavior and physical properties.

Quantitative Molecular Data

The precise molecular weight and elemental formula are critical for stoichiometric calculations, analytical characterization, and formulation development. The table below summarizes these key quantitative attributes.

Property	Value	Citations
Molecular Formula	C ₁₅ H ₂₈ O ₂	[1][2][3]
Molecular Weight	240.38 g/mol	[4][5]
CAS Number	106-02-5	[2][5]
Appearance	White solid or colorless liquid	[2][3]
Melting Point	34-38 °C	[3][5]
Boiling Point	137 °C at 2 mmHg	[3][5]

Below is a diagram illustrating the direct relationship between ω -Pentadecalactone and its fundamental molecular properties.



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Molecular Properties of ω -Pentadecalactone

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